The Pharmacophore: Biological Rationale & Structural Biology

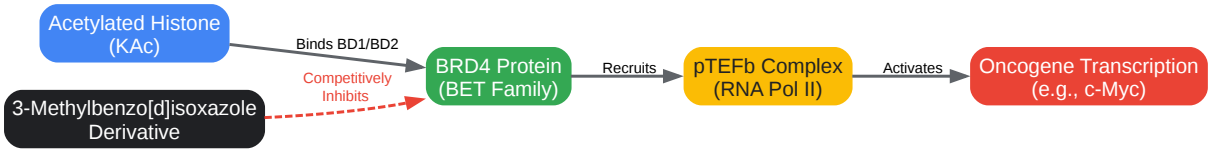
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Compound of Interest

Compound Name:	*(3-Methylbenzo[d]isoxazol-5-yl)methanamine*
CAS No.:	*267875-58-1*
Cat. No.:	*B1613606*

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Bromodomain-containing protein 4 (BRD4) is a critical epigenetic reader that regulates the transcription of key oncogenes, including c-Myc and Bcl-2. BRD4 binds to acetylated lysine residues on histone tails via its tandem bromodomains (BD1 and BD2), recruiting the positive transcription elongation factor b (pTEFb) to drive oncogenic proliferation[1]. Disrupting this protein-protein interaction is a validated therapeutic strategy for treating acute myeloid leukemia and castration-resistant prostate cancer (CRPC)[2].



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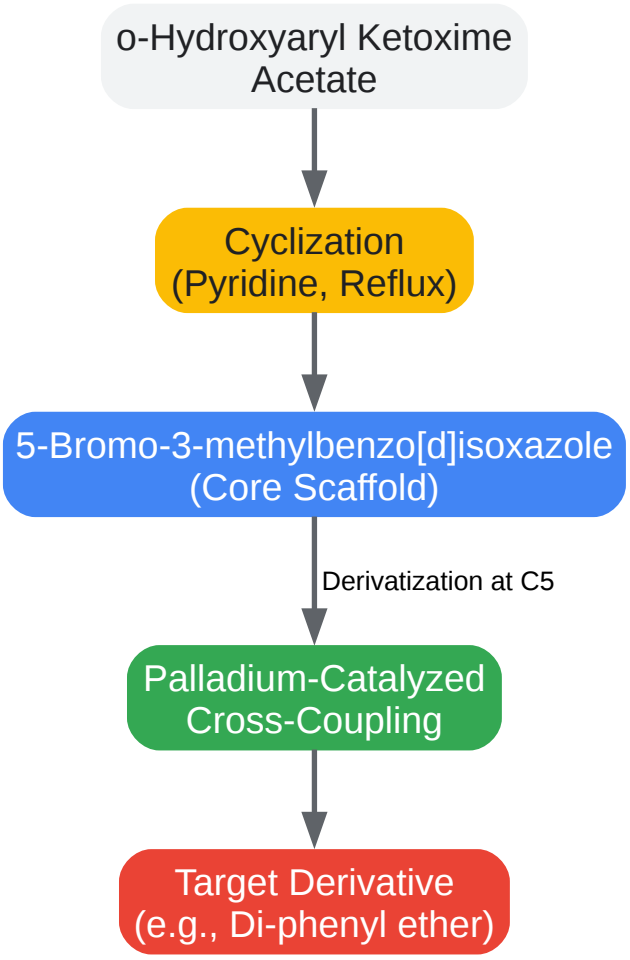
Epigenetic regulation by BRD4 and competitive inhibition by 3-methylbenzo[d]isoxazole derivatives.

Mechanism of Action (KAc Mimicry): The efficacy of the 3-methylbenzo[d]isoxazole core lies in its ability to anchor deep within the hydrophobic KAc binding pocket of BRD4. Cocrystal structures reveal that the isoxazole ring establishes critical hydrogen bonds with conserved residues such as Tyr97, while the 3-methyl group occupies the hydrophobic cavity typically reserved for the acetyl methyl group of the native histone[3]. Further derivatization at the C5 position (e.g., via sulfonamide linkers or di-phenyl ethers) allows the molecule to extend toward the solvent-exposed WPF shelf, interacting with residues like Pro82 and Gln85 to drastically enhance binding affinity and selectivity[4].

Synthetic Strategies & Lead Optimization

The strategic selection of 5-bromo-3-methylbenzo[d]isoxazole as a starting building block is driven by chemical causality: the bromine atom at the C5 position provides a highly versatile handle for palladium-catalyzed cross-coupling reactions[1]. This allows medicinal chemists to rapidly generate diverse libraries of derivatives to probe the structure-activity relationship (SAR) of the solvent-exposed region of the BRD4 pocket.

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General synthetic workflow for 3-methylbenzo[d]isoxazole core and subsequent derivatization.

Protocol 1: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

Objective: Synthesize C5-substituted 3-methylbenzo[d]isoxazole derivatives.

- Reagent Preparation: In an oven-dried Schlenk flask, combine 5-bromo-3-methylbenzo[d]isoxazole (1.0 eq), the corresponding aryl boronic acid (1.2 eq), and potassium carbonate (K_2CO_3, 2.0 eq). Causality: K_2CO_3 acts as a mild base to activate the boronic acid by forming a reactive boronate complex, facilitating the transmetalation step without degrading the sensitive isoxazole ring.

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- Solvent Addition & Degassing: Add a solvent mixture of 1,4-Dioxane and H_2O (4:1 v/v). Degas the mixture via three freeze-pump-thaw cycles. Causality: The biphasic solvent ensures the solubility of both the organic scaffold and the inorganic base. Degassing is critical to prevent the oxidation of the active Pd(0) catalyst to inactive Pd(II) by dissolved oxygen.
- Catalyst Introduction: Add $Pd(dppf)Cl_2$ (0.05 eq) under a positive stream of argon.
- Reaction Execution: Heat the mixture to 90°C and stir for 8-12 hours. Monitor progression via Thin-Layer Chromatography (TLC).
- Workup & Purification: Cool to room temperature, dilute with ethyl acetate, and wash with brine. Dry the organic layer over anhydrous Na_2SO_4, concentrate under reduced pressure, and purify via silica gel column chromatography. Self-Validation: Confirm product identity and purity (>95%) using ^{1}H-NMR, ^{13}C-NMR, and LC-MS before advancing to biological assays.

In Vitro & In Vivo Profiling (Assay Cascades)

To ensure that synthesized compounds are both potent and biologically active, a self-validating screening cascade is required. This begins with a biochemical assay to confirm direct target engagement, followed by cellular assays to verify membrane permeability and functional phenotypic changes.



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Standard drug discovery screening cascade for BET bromodomain inhibitors.

Protocol 2: BRD4(BD1) AlphaScreen Target Engagement Assay

Objective: Quantify the binding affinity (IC_{50}) of synthesized derivatives against BRD4 bromodomain 1.

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- Reagent Assembly: Prepare assay buffer (50 mM HEPES pH 7.4, 100 mM NaCl, 0.05% CHAPS, 0.1% BSA). Causality: CHAPS prevents non-specific aggregation of the hydrophobic inhibitor compounds, while BSA blocks non-specific binding to the microplate walls.

- Protein-Inhibitor Incubation: In a 384-well OptiPlate, dispense 10 nM His-tagged BRD4(BD1) protein and a serial dilution of the derivative. Incubate for 30 minutes at room temperature.

- Peptide Addition: Add 10 nM of biotinylated acetyl-histone H4 peptide (H4K5/8/12/16Ac). Incubate for 30 minutes.

- Bead Introduction: Under subdued lighting, add 10 µg/mL of Streptavidin-coated Donor beads and Ni-NTA-coated Acceptor beads. Incubate for 1 hour in the dark. Causality: AlphaScreen beads are highly photosensitive; subdued lighting prevents photobleaching. The Ni-NTA beads bind the His-tagged BRD4, and Streptavidin beads bind the biotinylated peptide.

- Signal Detection: Read the plate on an EnVision multimode plate reader (excitation at 680 nm, emission at 520-620 nm). Self-Validation: The assay operates on a proximity-based luminescence principle. If the inhibitor successfully outcompetes the peptide, the beads are separated, and the signal drops. Include JQ1 as a positive control and DMSO as a negative vehicle control to calculate the Z'-factor, ensuring assay robustness (Z' > 0.6 required).

Structure-Activity Relationship (SAR) Profiling

Optimization of the 3-methylbenzo[d]isoxazole core has yielded highly potent inhibitors. For instance, the introduction of a 4-sulfamoylphenyl group (Compound 7m) or a 3-fluoro-4-methoxyphenyl group (Compound 6i) at the C5 position drastically improves binding affinity to the nanomolar range, translating to excellent anti-proliferative activity in C4-2B prostate cancer cell lines[5].

Table 1: SAR Summary of Key 3-Methylbenzo[d]isoxazole Derivatives

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Compound ID	C5-Substituent	BRD4(BD1) K_d (nM)	C4-2B Cell IC_{50} (μM)	Reference
Core Scaffold	-Bromo	>10,000	>50.0	[1]
Compound 6i	3-fluoro-4-methoxyphenyl	82	0.29	[6]
Compound 7l	3-sulfamoylphenyl	110	1.15	[5]
Compound 7m	4-sulfamoylphenyl	81	0.35	[6]
Compound 9m	2-bromo-6-fluorophenoxy	145	1.20	[4]

Conclusion

The 3-methylbenzo[d]isoxazole scaffold is a cornerstone in the design of next-generation epigenetic therapies. By leveraging its inherent KAc mimicry and the synthetic versatility of its halogenated derivatives, researchers can systematically optimize binding kinetics and pharmacokinetic profiles. The integration of rigorous biochemical validation and structure-based drug design continues to push these derivatives closer to clinical utility for oncology and beyond.

References

- Zhang, M., et al. "Structure-Based Discovery and Optimization of Benzo[d]isoxazole Derivatives as Potent and Selective BET Inhibitors for Potential Treatment of Castration-Resistant Prostate Cancer (CRPC)." Journal of Medicinal Chemistry 61, no. 7 (2018): 3037-3058. URL:[Link]
- "Discovery of a novel lead compound targeting BRD4 BD2 with a di-phenyl ether fragment." Indian Academy of Sciences. URL: [Link]
- "XQ2, a Novel Derivative of Resveratrol, Reactivates Latent HIV-1 via the Activation of Positive Transcription Elongation Factor B." ACS Omega (2026). URL:[Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Structure-Based Discovery and Optimization of Benzo[d]isoxazole Derivatives as Potent and Selective BET Inhibitors for Potential Treatment of Castration-Resistant Prostate Cancer (CRPC) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. ias.ac.in [ias.ac.in]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
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